

# Solubility and stability of 4-Methylhistamine dihydrochloride in media

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## Compound of Interest

Compound Name: 4-Methylhistamine dihydrochloride

Cat. No.: B15613589

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## Technical Support Center: 4-Methylhistamine Dihydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of **4-Methylhistamine dihydrochloride**. It includes troubleshooting guides and frequently asked questions to ensure the successful application of this compound in your experiments.

## Frequently Asked Questions (FAQs)

Q1: What is **4-Methylhistamine dihydrochloride** and what is its primary use in research?

**4-Methylhistamine dihydrochloride** is a potent and selective agonist for the histamine H4 receptor.<sup>[1][2][3][4][5][6]</sup> It is over 100-fold more selective for the H4 receptor compared to other histamine receptor subtypes.<sup>[1][2][3][5][6]</sup> In research, it is primarily used to investigate the physiological and pathological roles of the H4 receptor, which is involved in inflammatory responses, immune modulation, and chemotaxis of immune cells.<sup>[3][4]</sup>

Q2: What are the recommended solvents for dissolving **4-Methylhistamine dihydrochloride**?

**4-Methylhistamine dihydrochloride** is soluble in several common laboratory solvents. Water, Dimethyl Sulfoxide (DMSO), and Phosphate-Buffered Saline (PBS) are the most frequently used. For detailed solubility data, please refer to the solubility table below.

Q3: How should I store the solid compound and prepared solutions?

The solid form of **4-Methylhistamine dihydrochloride** is stable for years when stored at -20°C.[1] Stock solutions should be stored at -80°C for long-term storage (up to 6 months) or at -20°C for shorter periods (up to 1 month).[2] It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.

Q4: Is **4-Methylhistamine dihydrochloride** stable in aqueous solutions?

While specific long-term stability data in various aqueous buffers is limited, a study on the closely related histamine dihydrochloride showed that its solutions are stable for at least 6 months when stored at 4°C or -18°C.[7] However, at room temperature (20°C), a significant reduction in activity was observed after one month for concentrations at or below 0.25 mg/mL. [7] Therefore, it is recommended to prepare fresh working solutions from frozen stock solutions for each experiment.

Q5: Can I use **4-Methylhistamine dihydrochloride** in cell culture experiments?

Yes, **4-Methylhistamine dihydrochloride** is commonly used in cell-based assays. When preparing solutions for cell culture, it is crucial to use sterile solvents and techniques. If you dissolve the compound in water, it is advisable to filter-sterilize the solution using a 0.22 µm filter before adding it to your cell culture medium.[2]

## Data Presentation

### Solubility Data

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference
Water	125	631	[1]
Water	50	-	[5]
DMSO	20	-	[1]
PBS (pH 7.2)	10	-	[1]
Ethanol	1	-	[1]

Note: The solubility in water may be enhanced with the use of ultrasound.[1]

## Stability and Storage Recommendations

Form	Storage Temperature	Duration	Notes	Reference
Solid	-20°C	≥ 4 years	Keep sealed and away from moisture.	[1]
Stock Solution	-80°C	6 months	Sealed storage, away from moisture. Avoid freeze-thaw cycles.	[2]
Stock Solution	-20°C	1 month	Sealed storage, away from moisture. Avoid freeze-thaw cycles.	[2]

## Experimental Protocols

### General Protocol for Preparing a Stock Solution

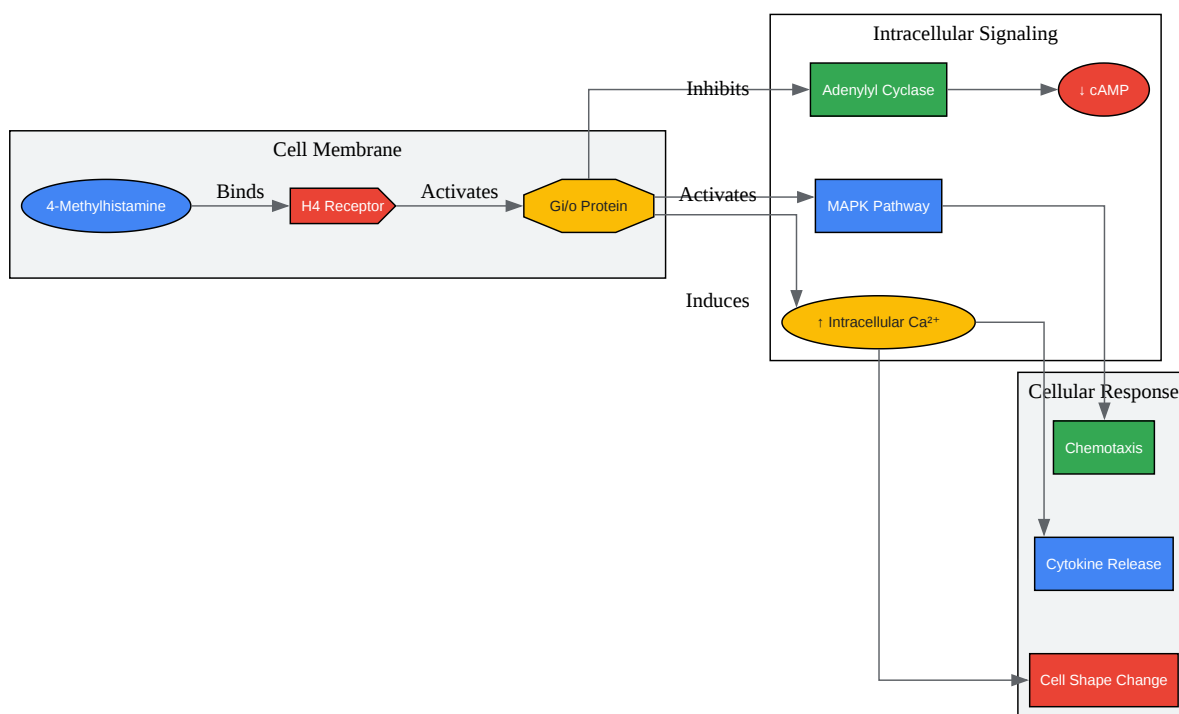
- Weighing: Carefully weigh the desired amount of **4-Methylhistamine dihydrochloride** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the appropriate volume of sterile solvent (e.g., water or DMSO) to achieve the desired stock concentration.
- Dissolving: Vortex the solution until the compound is completely dissolved. Gentle warming or sonication can be used to aid dissolution, particularly for aqueous solutions.[1]
- Sterilization (for aqueous solutions): If the stock solution is prepared in an aqueous buffer for cell culture use, sterilize it by passing it through a 0.22 µm syringe filter.[2]

- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles and store at -80°C for long-term storage or -20°C for short-term storage.<sup>[2]</sup>

## Troubleshooting Guide

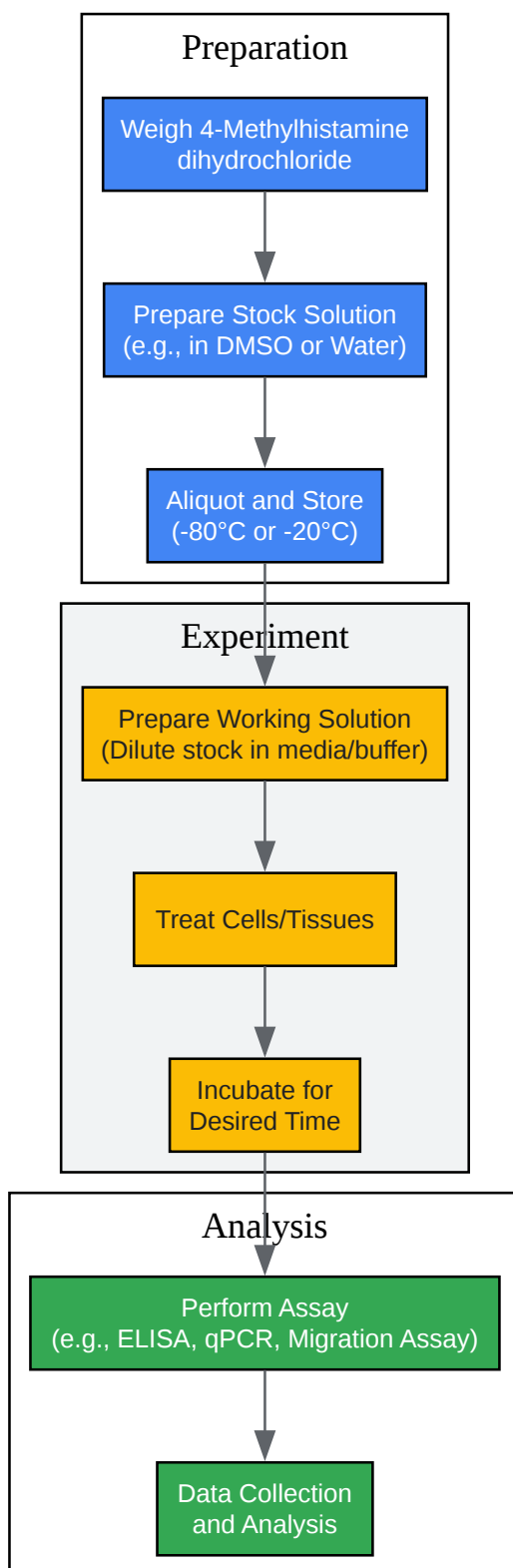
Issue	Possible Cause	Recommended Solution
Compound precipitation in stock solution	- Exceeded solubility limit.- Temperature fluctuations.	- Gently warm the solution and vortex to redissolve.- If precipitation persists, dilute the solution to a lower concentration.- Ensure proper storage conditions are maintained.
Inconsistent or no biological effect	- Inactive compound due to improper storage or degradation.- Incorrect concentration of the working solution.- Pipetting errors.	- Prepare a fresh stock solution from the solid compound.- Verify the calculations for the working solution dilution.- Use calibrated pipettes and ensure accurate pipetting technique.
Cell toxicity observed	- High concentration of DMSO in the final working solution.- Contamination of the stock solution.	- Ensure the final concentration of DMSO in the cell culture medium is below the toxic level for your cell type (typically <0.5%).- Prepare a fresh, sterile stock solution.
Variability between experiments	- Repeated freeze-thaw cycles of the stock solution.- Use of old working solutions.	- Use fresh aliquots of the stock solution for each experiment.- Prepare fresh working solutions from the stock solution for each experiment.

## Visualizations



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Caption: H4 Receptor Signaling Pathway.



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Caption: General Experimental Workflow.

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